

Process Development Guide: Scalable Synthesis of 3-(Oxane-4-sulfonyl)aniline

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Compound of Interest

Compound Name: 3-(Oxane-4-sulfonyl)aniline

CAS No.: 1516603-25-0

Cat. No.: B2660114

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Executive Summary

This guide details a scalable, three-step synthetic route for **3-(Oxane-4-sulfonyl)aniline**, a critical scaffold for kinase inhibitors and sulfone-based pharmacophores.^[1] Unlike bench-scale medicinal chemistry routes that often rely on expensive coupling reagents or hazardous oxidants (e.g., m-CPBA), this protocol prioritizes process safety, atom economy, and purification efficiency.^[1]

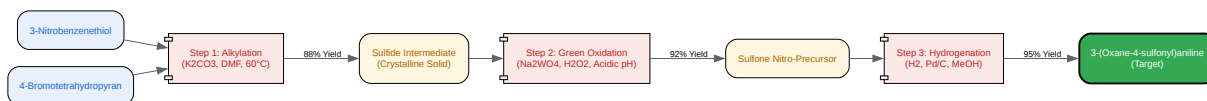
The route utilizes a nucleophilic substitution (S_N2) followed by a catalytic green oxidation and a chemoselective reduction. Key features include the use of Sodium Tungstate/Hydrogen Peroxide for sulfide oxidation (avoiding chlorinated byproducts) and the isolation of intermediates via crystallization, minimizing the need for chromatographic purification at scale.

Retrosynthetic Analysis & Strategy

The target molecule contains a sulfone linker between an electron-rich aniline and a saturated oxygen heterocycle. The most robust disconnection is the C-S bond formation prior to the final oxidation state adjustment.

- Strategic Disconnect: S-C(alkyl) bond.[1]
- Precursor: 3-Nitrobenzenethiol and 4-Bromotetrahydropyran.[1]
- Rationale: Starting with the nitro group prevents N-oxidation during the sulfone formation step. The 4-bromotetrahydropyran is a secondary alkyl halide prone to elimination; therefore, specific solvent/base conditions are selected to favor substitution.

Process Workflow Diagram



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Figure 1: Linear synthetic workflow highlighting reagents and expected yields for the 3-step process.

Detailed Experimental Protocols

Step 1: Thioether Formation (Alkylation)

Objective: Synthesize 4-((3-nitrophenyl)thio)tetrahydro-2H-pyran. Challenge: Minimizing E2 elimination of the secondary bromide.

Reagents & Stoichiometry:

Reagent	Equiv.	Role
3-Nitrobenzenethiol	1.0	Nucleophile
4-Bromotetrahydropyran	1.2	Electrophile
Potassium Carbonate (K ₂ CO ₃)	1.5	Base

| DMF (Dimethylformamide) | 5 Vol | Solvent |[1]

Protocol:

- Setup: Charge a 3-neck round-bottom flask with 3-Nitrobenzenethiol (1.0 eq) and DMF (5 volumes). Begin stirring under N₂ atmosphere.
- Base Addition: Add K₂CO₃ (1.5 eq) in a single portion. The mixture may turn yellow/orange (thiolate formation). Stir for 15 min at 20°C.
- Alkylation: Add 4-Bromotetrahydropyran (1.2 eq) dropwise over 20 minutes.
- Reaction: Heat the slurry to 60°C for 4–6 hours. Note: Do not exceed 70°C to avoid elimination byproducts.
- IPC (In-Process Control): Monitor by HPLC/TLC (Hexane/EtOAc 4:1). Target: <2% remaining thiol.
- Workup: Cool to 20°C. Pour the mixture into water (15 volumes) with vigorous stirring. The product should precipitate.
- Isolation: Filter the solid. Wash with water (3x) to remove residual DMF.[1]
- Drying: Vacuum oven at 45°C.
- Expected Yield: 85–90% (Yellow solid).

Step 2: Catalytic Green Oxidation

Objective: Oxidation of sulfide to sulfone using Sodium Tungstate. Advantage: Avoids m-CPBA (shock sensitive on scale) and generates only water as a byproduct.[1]

Reagents & Stoichiometry:

Reagent	Equiv.	Role
Sulfide Intermediate	1.0	Substrate
Na ₂ WO ₄ [1]·2H ₂ O	0.02 (2 mol%)	Catalyst
Hydrogen Peroxide (30%)	2.5	Oxidant
Phenylphosphonic acid	0.01 (1 mol%)	Co-catalyst (Optional*)

| Methanol/Water (1:[1]1) | 10 Vol | Solvent |[1][2][3]

*Note: Phenylphosphonic acid enhances turnover but is optional for this substrate class.

Protocol:

- Setup: Dissolve the Sulfide Intermediate (from Step 1) in MeOH/Water (1:1). Add Na₂WO₄·2H₂O (2 mol%).[1][3]
- Acidification: Adjust pH to ~3–4 using dilute H₂SO₄ (crucial for tungstate activity).[1]
- Oxidation (Exotherm Control): Heat to 50°C. Add 30% H₂O₂ (2.5 eq) dropwise.
 - Safety Critical: The oxidation of sulfide to sulfoxide is fast and exothermic. Control addition rate to maintain T < 65°C.
- Completion: Stir at 60°C for 2 hours.
- IPC: Check for disappearance of Sulfoxide intermediate (M+16 peak).
- Quench: Cool to room temperature. Add saturated Na₂SO₃ solution carefully to quench excess peroxide (test with starch-iodide paper).
- Isolation: Evaporate Methanol under reduced pressure. The sulfone will precipitate from the aqueous residue. Filter and wash with cold water.
- Expected Yield: 90–95% (White/Off-white solid).

Step 3: Nitro Reduction (Hydrogenation)

Objective: Chemoselective reduction of the nitro group to the aniline. Safety: Handling of pyrophoric catalyst and Hydrogen gas.[4]

Reagents & Stoichiometry:

Reagent	Equiv.	Role
Sulfone Nitro-Precursor	1.0	Substrate
10% Pd/C (50% wet)	5 wt% loading	Catalyst
Hydrogen (H ₂)	1 atm (balloon)	Reductant

| Methanol | 10 Vol | Solvent |[1]

Protocol:

- Inerting: Charge the reaction vessel with the Nitro-Sulfone and Methanol. Purge with Nitrogen (3 cycles).[1]
- Catalyst Charge: Carefully add 10% Pd/C (wet).[1] Always keep catalyst wet with solvent to prevent ignition.
- Hydrogenation: Evacuate N₂ and backfill with H₂ (balloon or 1-2 bar pressure). Stir vigorously at Room Temperature.
- Timeline: Reaction is typically complete in 2–4 hours.
 - Observation: Solution may clarify as the starting material dissolves and product forms.
- Filtration: Filter through a pad of Celite® to remove Pd/C. Wash the pad with MeOH.
 - Safety: Immediately wet the used filter cake with water; dry Pd/C is a fire hazard.
- Concentration: Remove solvent in vacuo.
- Purification: Recrystallize from Ethanol/Heptane if necessary, though crude purity is often >98%.[1]

- Expected Yield: 95% (Off-white crystalline solid).

Analytical Specifications (Quality Control)

Test	Method	Acceptance Criteria
Identity	¹ H-NMR (DMSO-d ₆)	Conforms to structure.[1] Characteristic oxane protons (3.0-4.0 ppm) and aniline protons (5.5 ppm broad s).[1]
Purity	HPLC (C18, ACN/H ₂ O + 0.1% TFA)	> 98.0% Area
Residual Solvent	GC-Headspace	DMF < 880 ppm, MeOH < 3000 ppm
Water Content	Karl Fischer	< 1.0% w/w

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